

# Standard Operating Procedure: Proper Disposal of Phenol-Contaminated Aqueous Waste

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Compound of Interest		
Compound Name:	Water-phenol-water	
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This document provides procedural guidance for the safe handling and disposal of aqueous waste contaminated with phenol, a common byproduct of laboratory processes such as phenol-chloroform extractions. Adherence to these steps is critical for ensuring personnel safety and regulatory compliance. Phenol is toxic, corrosive, and rapidly absorbed through the skin, making proper waste management a priority.[1][2]

#### **Immediate Safety and Handling**

All procedures involving the handling of phenol or phenol-contaminated waste must be performed within a certified chemical fume hood to minimize inhalation exposure.[3][4] Personal Protective Equipment (PPE) is mandatory and includes:

- Gloves: Butyl rubber or Silver Shield® gloves are recommended. Note that phenol-chloroform mixtures can penetrate most glove materials rapidly.[2][5]
- Eye Protection: Safety goggles are required.[2]
- Lab Coat: A fully buttoned lab coat must be worn.[3] For tasks with a high splash potential, a
  neoprene or butyl rubber apron over the lab coat is advised.[3]
- Attire: Full-length pants and closed-toe shoes are required in any area where hazardous materials are handled.[3]



An emergency eyewash and safety shower must be immediately accessible within a 10-second travel time.[3]

#### **Waste Segregation and Collection**

Proper segregation of waste streams is essential. Do not mix phenol-contaminated waste with other hazardous or non-hazardous waste.[4][6]

- Liquid Waste: All aqueous solutions containing phenol, including the aqueous phase from extractions and any rinsing water from cleaning contaminated equipment, must be collected as hazardous waste.[3][7] NEVER pour phenol waste down the drain.[4][7]
- Solid Waste: All materials contaminated with phenol, such as pipette tips, centrifuge tubes, and gloves, must be collected separately in a sealable, puncture-proof container.[4][8] This container should also be treated as hazardous waste.

## **Step-by-Step Disposal Protocol**

- Container Selection:
  - Choose a waste container made of compatible material (e.g., chemical-resistant glassware or plasticware with a screw top).[9]
  - The container must be in good condition, free of cracks or damage. [6][9]
  - Ensure the container is stored in a designated satellite accumulation area (SAA), which is typically within a fume hood and has secondary containment (e.g., a plastic tray).[9][10]
- Labeling:
  - From the moment the first drop of waste is added, the container must be labeled with the words "HAZARDOUS WASTE".[6]
  - Precisely identify the contents, listing each chemical constituent and its approximate percentage (e.g., "Water: >95%, Phenol: <5%").[6][10]</li>
  - Your institution's Environmental Health & Safety (EHS) department will provide specific hazardous waste labels that meet EPA and local regulatory requirements.[9]



#### · Accumulation:

- Keep the hazardous waste container tightly closed at all times, except when actively adding waste.[4][6]
- Add waste carefully in the chemical fume hood to avoid splashes or aerosol generation.
- Do not overfill the container; fill to a maximum of 90% capacity.[4]
- Requesting Pickup:
  - Once the container is 90% full, or within 6 months of the start date of accumulation, submit a waste pickup request to your institution's EHS department.[4][9]

## **Emergency Spill Procedures**

Spill cleanup should only be performed by trained personnel familiar with the hazards of phenol.[2] In the event of an exposure, decontamination and first aid are the top priority.[2]

- Minor Spill (<50 mL):</li>
  - Wipe up the spill using an absorbent material like sand or diatomaceous earth, working from the outside in.[2][7]
  - Decontaminate the spill area with soap and water.[2]
  - Double-bag the contaminated absorbent materials and any used PPE, label it as solid hazardous waste, and request a pickup.[2]
- Major Spill (>50 mL) or Spill Outside a Fume Hood:
  - Evacuate the immediate area.[3]
  - Call for emergency assistance from your institution's EHS or safety department.[3]
  - If it can be done without risk, place absorbent material around the spill to contain it.[2]
  - Post warnings to prevent others from entering the area.[3]



## **Quantitative Safety and Storage Data**

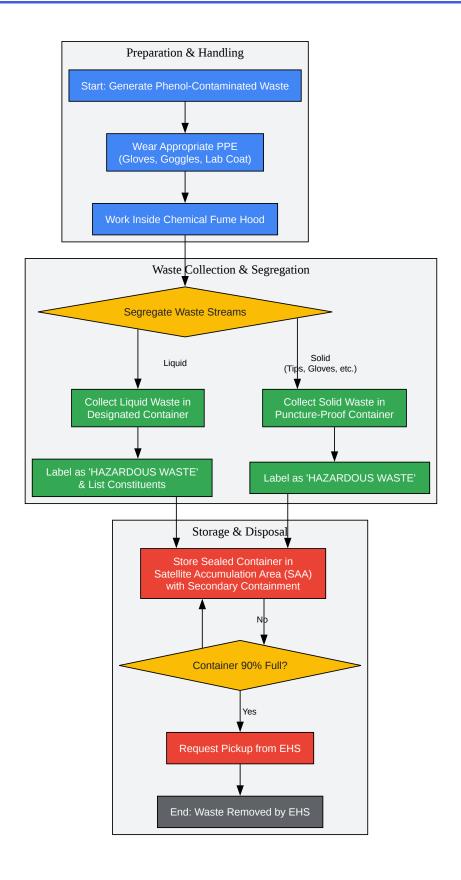
The following table summarizes key quantitative limits relevant to the handling and disposal of phenol waste.

Parameter	Limit / Value	Source
OSHA Airborne PEL (8-hr TWA)	5 ppm	[5]
NIOSH Airborne REL (10-hr TWA)	5 ppm	[5]
NIOSH Airborne Ceiling (15-min)	15.6 ppm	[5]
Max. Container Fill Level	90% of total capacity	[4]
SAA Max. Volume (Chemical)	55 gallons	[6]
SAA Max. Volume (Acutely Toxic)	1 quart	[6]
Spill Threshold (Minor/Major)	50 mL	[2]

# **Disposal Workflow Diagram**

The following diagram illustrates the procedural flow for the proper disposal of phenol-contaminated waste.





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Caption: Workflow for Proper Disposal of Phenol-Contaminated Waste.



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